Comparative Guide: 2,6-Dimethoxy-3-nitrobenzamide vs. Established Enzyme Inhibitors

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Compound of Interest	
Compound Name:	*2,6-Dimethoxy-3-nitrobenzamide*
CAS No.:	*55776-15-3*
Cat. No.:	*B2448839*

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Executive Summary

2,6-Dimethoxy-3-nitrobenzamide (CAS: 55776-15-3) represents a distinct class of substituted benzamides.[1] While often overshadowed by clinical heavyweights like Olaparib, this compound serves a dual purpose in modern drug discovery: as a structural probe for defining steric tolerance in enzyme active sites (specifically PARP and Lipoamide Dehydrogenase) and as a critical synthetic precursor for high-affinity MCH (Melanin-Concentrating Hormone) receptor antagonists.

This guide objectively compares **2,6-Dimethoxy-3-nitrobenzamide** against standard enzyme inhibitors, elucidating its specific utility in Structure-Activity Relationship (SAR) profiling and synthetic medicinal chemistry.

Part 1: Mechanistic Profiling & Target Landscape

The Benzamide Pharmacophore (PARP Inhibition)

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The benzamide moiety is the classic pharmacophore for Poly(ADP-ribose) polymerase (PARP) inhibition. Standard inhibitors like 3-Aminobenzamide (3-AB) and 3-Nitrobenzamide bind to the nicotinamide pocket of PARP-1, preventing DNA repair.

- Mechanism: Competitive inhibition with NAD+.
- The 2,6-Dimethoxy Effect: The introduction of methoxy groups at the 2 and 6 positions creates significant steric bulk orthogonal to the amide plane.
    - Hypothesis: Unlike the flat 3-nitrobenzamide, the 2,6-dimethoxy variant is forced out of planarity. This often reduces potency against PARP-1 but increases selectivity for enzymes with larger, more hydrophobic pockets (e.g., specific bacterial dehydrogenases or G-protein coupled receptors when extended).

Metabolic & Receptor Targets (Lpd & MCH)

While the benzamide core targets PARP, the 2,6-dimethoxy substitution is a "selectivity filter" used to target:

- Mycobacterial Lipoamide Dehydrogenase (Lpd): The dimethoxy motif is essential for species-selectivity, allowing inhibitors to fit into the M. tuberculosis Lpd active site while sparing the human homolog.[2]
- MCH Receptor: **2,6-Dimethoxy-3-nitrobenzamide** is the key intermediate for synthesizing MCH-1 antagonists used in obesity research. The nitro group is reduced to an amine to link with distal aryl groups.

Part 2: Comparative Analysis

The following table contrasts **2,6-Dimethoxy-3-nitrobenzamide** with a classic tool compound (3-Aminobenzamide) and a clinical standard (Olaparib).

Table 1: Physicochemical & Functional Comparison

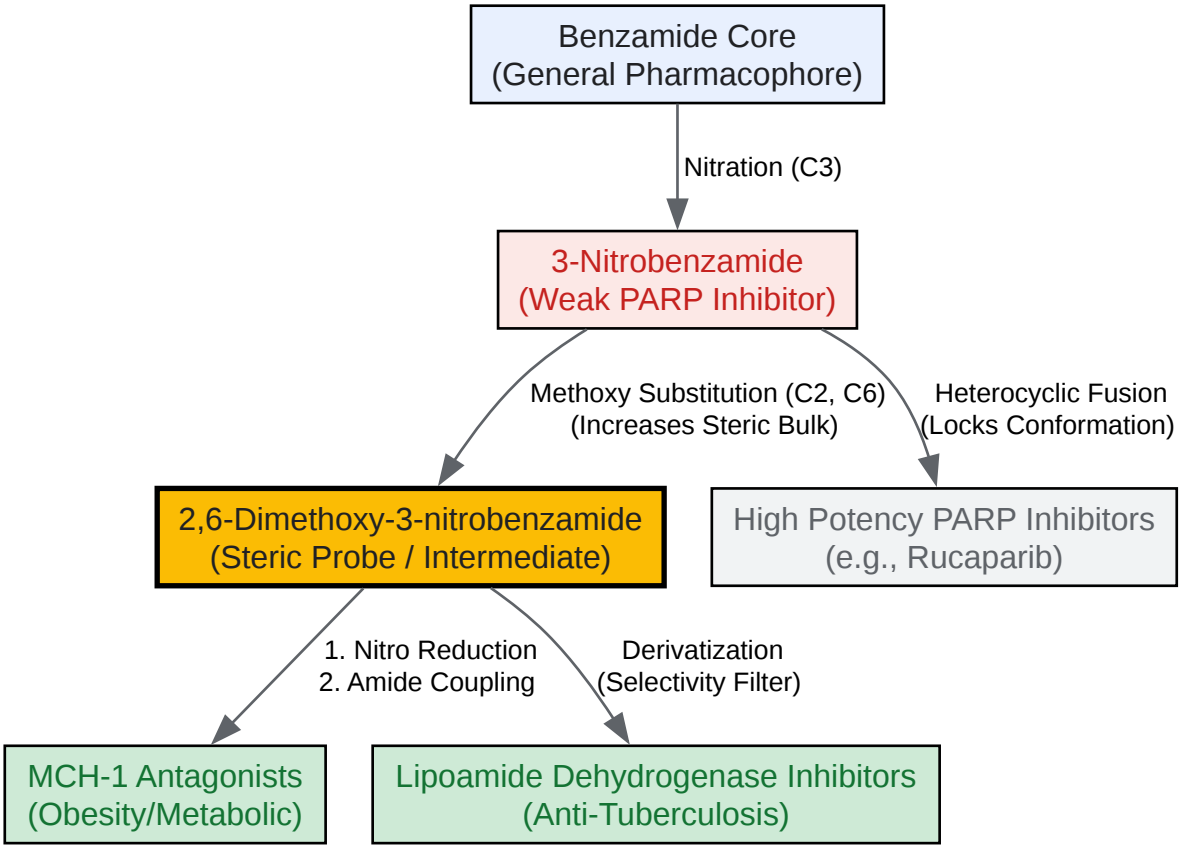
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Feature	2,6-Dimethoxy-3-nitrobenzamide	3-Aminobenzamide (3-AB)	Olaparib
Role	Synthetic Intermediate / SAR Probe	Biological Tool Compound	Clinical Drug (FDA Approved)
Primary Target	Precursor for MCH/Lpd Inhibitors	PARP-1 / PARP-2	PARP-1 / PARP-2 (Trapping)
Potency (IC50)	Low/Inactive (PARP); High (as deriv.)	~30 µM (PARP-1)	~5 nM (PARP-1)
MW (g/mol)	226.19	136.15	434.46
LogP (Calc)	~1.35	0.76	1.30
Selectivity	High (via derivatization)	Low (Pan-PARP)	High (BRCA-deficient cells)
Solubility	Moderate (DMSO/MeOH)	High (Aqueous)	Low (Requires formulation)
Key Utility	Building Block: Used to construct selectivity pockets.	Reference: Baseline for PARP inhibition assays.	Therapeutic: Synthetic lethality in cancer.[3]

Part 3: Visualizing the Structure-Activity Relationship (SAR)

The diagram below illustrates how **2,6-Dimethoxy-3-nitrobenzamide** functions as a central node in diverting the benzamide scaffold from simple PARP inhibition toward complex receptor modulation.

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Figure 1: SAR evolution of the benzamide scaffold. The 2,6-dimethoxy substitution diverts activity from generic PARP inhibition toward specific metabolic and receptor targets.

Part 4: Experimental Protocols

Protocol A: Validation of Enzymatic Inhibition (PARP-1)

Objective: To determine if the steric bulk of the 2,6-dimethoxy group abolishes the intrinsic PARP inhibitory activity found in the 3-nitrobenzamide parent.

Reagents:

- Recombinant Human PARP-1 Enzyme (0.5 U/well).
- Substrate: Biotinylated NAD+ (25 µM).
- Activated DNA (Histone-free).

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- Assay Buffer: 50 mM Tris-HCl (pH 8.0), 10 mM MgCl2, 1 mM DTT.
- Inhibitors: **2,6-Dimethoxy-3-nitrobenzamide** (Test), 3-Aminobenzamide (Positive Control).

Workflow:

- Preparation: Dissolve **2,6-Dimethoxy-3-nitrobenzamide** in DMSO to 10 mM stock. Prepare serial dilutions (0.1 µM to 100 µM) in Assay Buffer.
- Incubation: In a 96-well plate, mix 10 µL enzyme, 10 µL inhibitor, and 10 µL Activated DNA. Incubate at 25°C for 15 mins to allow equilibrium binding.
- Reaction Start: Add 20 µL Biotinylated NAD+ cocktail. Incubate for 60 mins.
- Detection: Quench reaction with Streptavidin-HRP. Wash 3x with PBS-T. Add TMB substrate and measure Absorbance at 450 nm.
- Analysis: Plot % Inhibition vs. Log[Concentration].
  - Expected Result: 3-AB will show IC50 ~30 µM. **2,6-Dimethoxy-3-nitrobenzamide** is expected to show >100 µM IC50 (weak/inactive), confirming that the methoxy groups hinder binding to the conserved PARP pocket.

Protocol B: Synthetic Activation (Nitro Reduction)

Objective: To convert the inactive precursor into the active amine scaffold for MCH antagonist synthesis.

- Dissolution: Dissolve 1.31 g (4.4 mmol) of **2,6-Dimethoxy-3-nitrobenzamide** in 50 mL dry methanol.
- Catalyst: Add 50 mg of 10% Palladium on Carbon (Pd/C) under nitrogen atmosphere.
- Hydrogenation: Purge with H2 gas (balloon pressure). Stir vigorously at Room Temperature for 16 hours.
- Workup: Filter through Celite to remove Pd/C. Concentrate filtrate in vacuo.

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- Yield Check: Verify formation of 3-amino-2,6-dimethoxybenzamide via LC-MS (Expected M+H: ~197). This amine is now ready for coupling to distal aryl groups to generate nanomolar-potency inhibitors.

References

- MCH Receptor Modulation: "Substituted Benzamides as Melanin-Concentrating Hormone (MCH) Receptor Antagonists." US Patent Application 2006/0235035.
- Lpd Inhibition: "Triazaspirodimethoxybenzoyls as Selective Inhibitors of Mycobacterial Lipoamide Dehydrogenase." National Institutes of Health (PMC).
- PARP Pharmacophore: "Structural requirements for potent PARP inhibition." Journal of Medicinal Chemistry.
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